

Personal protective equipment for handling Boc-piperazine-pyridine-COOH

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Compound of Interest

Compound Name: *Boc-piperazine-pyridine-COOH*

Cat. No.: *B1585732*

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Essential Safety and Handling Guide for Boc-piperazine-pyridine-COOH

This guide provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Boc-piperazine-pyridine-COOH** (CAS Number: 201809-22-5). The following procedures are designed to ensure the safe handling of this compound and to minimize risks in the laboratory environment.

Chemical Identifier:

- IUPAC Name: 6-[4-(tert-butoxycarbonyl)-1-piperazinyl]nicotinic acid
- Molecular Formula: C₁₅H₂₁N₃O₄
- Physical Form: Solid

Hazard Summary: Based on available data, **Boc-piperazine-pyridine-COOH** is classified with the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]

- H335: May cause respiratory irritation.[1]

The signal word for this compound is "Warning".

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is crucial to ensure laboratory safety when handling **Boc-piperazine-pyridine-COOH**, especially in its solid form where dust generation is possible. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Specifications and Remarks
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be necessary for operations with a high risk of splashing.	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2] Contact lenses should not be worn as they can absorb and concentrate irritants.[3]
Skin and Body Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Neoprene, Butyl rubber). A lab coat or protective suit is also recommended.	Inspect gloves for any signs of degradation before use and follow proper glove removal techniques to avoid skin contact.[2][3]
Respiratory Protection	NIOSH/MSHA-approved respirator.	Required when engineering controls are insufficient or when dusts are generated. A dust mask (e.g., N95) is suitable for nuisance exposures.[4] For higher exposures, a full-face respirator may be necessary. [5]

Operational Plan: Safe Handling Procedures

Adherence to a systematic operational plan is vital for the safe handling of **Boc-piperazine-pyridine-COOH** in a laboratory setting.

Engineering Controls:

- Handle the compound in a well-ventilated area.[\[3\]](#)[\[5\]](#)
- Use a chemical fume hood, especially when handling powders or generating dust.
- Ensure eyewash stations and safety showers are readily accessible.[\[3\]](#)

Pre-Handling:

- Conduct a pre-work hazard assessment to identify potential risks for the specific procedure.
- Ensure all necessary PPE is available and in good condition.
- Verify that the work area is clean and free of clutter.

During Handling:

- Avoid all personal contact with the substance, including inhalation of dust.[\[3\]](#)
- Wear appropriate protective clothing to prevent exposure.[\[3\]](#)
- Avoid the formation of dust and aerosols.[\[5\]](#)
- When not in use, keep the container tightly closed.[\[2\]](#)[\[5\]](#)
- Do not eat, drink, or smoke in the handling area.[\[3\]](#)

Post-Handling:

- Thoroughly wash hands and face with soap and water after handling.[\[2\]](#)[\[3\]](#)
- Decontaminate all work surfaces and equipment.
- Remove and properly dispose of contaminated PPE.

Emergency and Disposal Plan

Spill Procedures:

- Small Spills:
 - Evacuate non-essential personnel from the area.[\[5\]](#)
 - Ensure adequate ventilation.
 - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., sand, vermiculite).[\[2\]](#)
 - Carefully sweep or scoop the absorbed material into a suitable, labeled container for disposal.[\[2\]](#)
 - Avoid generating dust.[\[2\]](#)
- Large Spills:
 - Evacuate the area and alert emergency responders.
 - Prevent the spillage from entering drains or water courses.[\[5\]](#)

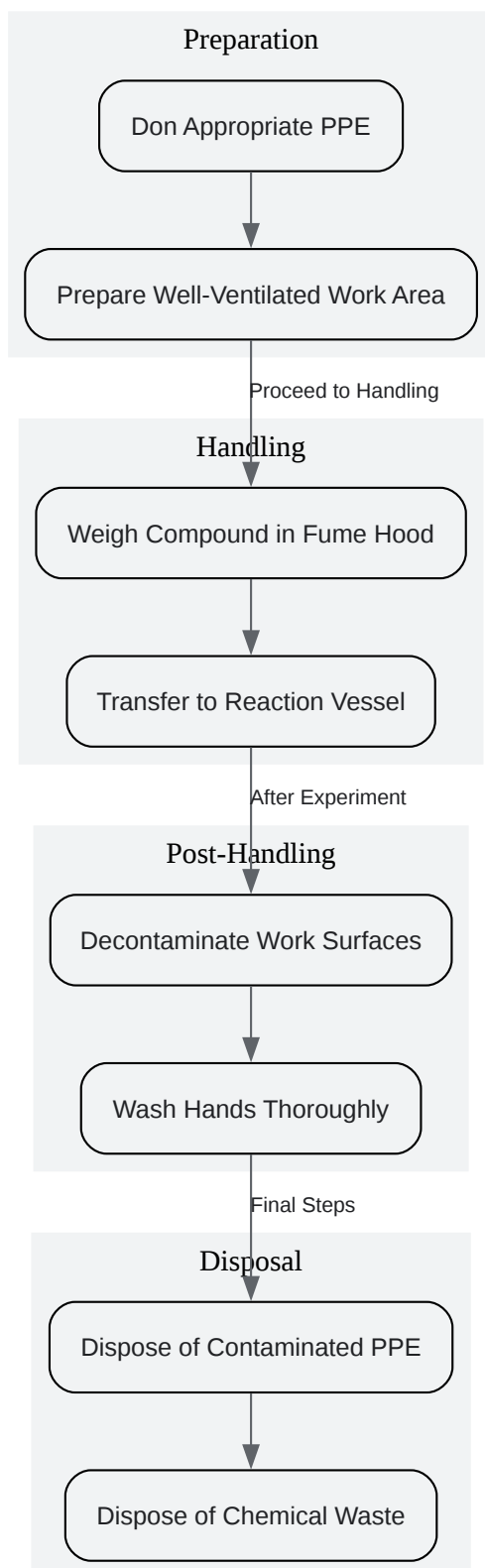
First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[5\]](#)
- In Case of Skin Contact: Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.[\[5\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[6\]](#)

Disposal Plan:

- All waste materials, including the spilled substance, contaminated absorbents, and disposable PPE, must be treated as hazardous waste.[\[2\]](#)
- Dispose of the contents and container in accordance with all local, state, and federal regulations.[\[2\]](#) The material may be sent to a licensed chemical destruction plant or disposed of by controlled incineration with flue gas scrubbing.[\[5\]](#)
- Contaminated packaging should be triple-rinsed (or equivalent) and can then be offered for recycling or reconditioning. Alternatively, it can be punctured to render it unusable and disposed of in a sanitary landfill.[\[5\]](#)

Experimental Workflow Diagram



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Caption: Workflow for the safe handling of **Boc-piperazine-pyridine-COOH**.

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